

trans-1,3-Cyclohexanediol chemical structure and stereochemistry

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Compound of Interest

Compound Name: *trans-1,3-Cyclohexanediol*

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An In-depth Technical Guide to the Chemical Structure and Stereochemistry of **trans-1,3-Cyclohexanediol**

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Abstract

trans-1,3-Cyclohexanediol is a fundamental building block in organic synthesis, valued for its specific stereochemical arrangement which imparts unique properties and reactivity. As a C₂-symmetric diol, its application spans from starting material in the synthesis of pharmaceuticals and fine chemicals to a scaffold for creating spatially diverse molecular libraries.^[1] This guide provides an in-depth exploration of the structural and stereochemical nuances of **trans-1,3-cyclohexanediol**, including its conformational analysis, chirality, and spectroscopic characterization. Authored for researchers, scientists, and professionals in drug development, this document synthesizes core chemical principles with practical, field-proven insights to serve as an authoritative reference.

Foundational Stereochemistry of 1,3-Disubstituted Cyclohexanes

The cyclohexane ring is not a planar hexagon; it predominantly adopts a low-energy "chair" conformation to minimize angular and torsional strain.^[2] In this conformation, the twelve hydrogen atoms occupy two distinct types of positions: six axial positions, which are

perpendicular to the approximate plane of the ring, and six equatorial positions, which are located in the approximate plane of the ring.

For a disubstituted cyclohexane like 1,3-cyclohexanediol, the spatial relationship between the two hydroxyl (-OH) groups gives rise to cis and trans geometric isomers.[3]

- cis-isomer: Both substituents are on the same face of the ring (both "up" or both "down").
- trans-isomer: The substituents are on opposite faces of the ring (one "up" and one "down").

This geometric isomerism is central to the molecule's physical properties, stability, and reactivity.

Chirality and Enantiomeric Forms of trans-1,3-Cyclohexanediol

A critical feature of **trans-1,3-cyclohexanediol** is its chirality. The molecule possesses two stereocenters at carbons C1 and C3, the carbon atoms bonded to the hydroxyl groups. Unlike its cis counterpart, which has a plane of symmetry and is therefore an achiral meso compound, the trans isomer lacks any internal plane of symmetry.[4]

Consequently, **trans-1,3-cyclohexanediol** is a chiral molecule and exists as a pair of non-superimposable mirror images, known as enantiomers.[4] These enantiomers are designated as (1R,3R)-cyclohexane-1,3-diol and (1S,3S)-cyclohexane-1,3-diol.

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